

Acetovanillone phytochemistry overview

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Compound Focus: Acetovanillone

CAS No.: 498-02-2

Cat. No.: S516984

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Identity and Natural Provenance

Acetovanillone is a simple phenolic compound with the chemical name **4-Hydroxy-3-methoxyacetophenone** and the formula $C_9H_{10}O_3$ [1] [2]. Its structure features a hydroxy group at the para position and a methoxy group at the meta position on the phenyl ring, attached to a ketone group [3].

This compound was first isolated in 1883 from the roots of **Canadian hemp** (*Apocynum cannabinum*) [3] [2]. It was later identified in 1971 during activity-guided isolation from **Picrorhiza kurroa** (Kutki), a plant used in traditional Indian medicine [3]. Other natural sources include species from the *Crinum* and *Sterculia* genera [3].

Extraction, Synthesis, and Analysis

Extraction and Isolation

- **Classical Maceration:** Apocynin can be extracted from plant material like *Picrorhiza kurroa* roots using solvents such as **ethanol, acetone, ethyl acetate, chloroform, methanol, and hexane** [3]. Subsequent phytochemical profiling is often performed using **HPLC** [3].
- **Modern Techniques: Microwave-assisted extraction** has been employed for related compounds, suggesting a potential pathway for more efficient apocynin isolation [3].

Chemical Synthesis Apocynin can be synthesized from commercially available precursors through several laboratory methods [3]:

- **From 3-Methoxy-4-hydroxybenzaldehyde (Vanillin):** Via a **Willgerodt-Kindler reaction** or direct oxidation.
- **From 2-Methoxy-4-methylphenol (Cresol):** Through a **Reimer-Tiemann reaction** followed by oxidation.
- **From Acetoveratrone:** Via **selective demethylation**.

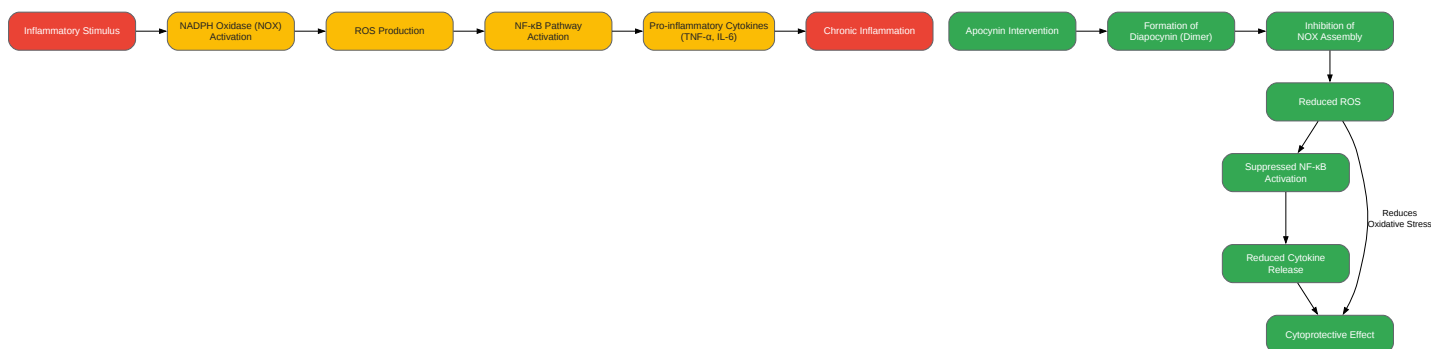
Biosynthesis in Plants In tobacco cell-suspension cultures, an enzyme called **acetovanillone synthase (AVS)** catalyzes the synthesis of **acetovanillone** from **feruloyl-CoA** in the presence of **NAD** [4]. This biosynthesis can be dramatically induced by treating the cultures with **methyl jasmonate (MeJa)**, a plant stress hormone [4].

Table: Key Chemical and Physical Properties of **Acetovanillone**

Property	Description / Value
Chemical Formula	C ₉ H ₁₀ O ₃ [1]
Molar Mass	166.17–166.18 g/mol [1] [2]
Melting Point	115 °C [2]
Solubility	Soluble in hot water, alcohol, DMSO, DMF; insoluble in cold water [3] [2]
Stability	Stable for 12 months when stored below -20°C [3]
Common Purity	Typically >95–98% for research purposes [3]

Pharmacological Activities and Mechanisms

Apocynin's primary mechanism is the **inhibition of the NADPH oxidase (NOX) complex**, a major source of reactive oxygen species (ROS) in various cell types [2]. Its effects are pleiotropic, targeting multiple signaling pathways.



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Simplified diagram of Apocynin's core anti-inflammatory action via NADPH oxidase inhibition.

Key Pharmacological Properties:

- **Antioxidant:** Directly inhibits NADPH oxidase, reducing superoxide production [3] [2].
- **Anti-inflammatory:** Suppresses key pro-inflammatory factors and pathways, including **NF-κB, iNOS, TNF-α, IL-6, and p38 MAPK** [3] [5].
- **Cardioprotective:** Mitigates oxidative stress and inflammation in various models of cardiotoxicity [6] [7].
- **Neuroprotective:** Demonstrates potential in neurodegenerative disease models by reducing oxidative stress in brain tissue [3].
- **Anticancer:** Shows activity against various cancer cell lines, including lung carcinoma and hepatic carcinoma [3].

Experimental Protocols and Preclinical Evidence

Robust experimental models have established efficacy and elucidated mechanisms of action.

Protocol: Cardioprotection Model (Cadmium-Induced Toxicity)

- **Objective:** To investigate the protective effects of **acetovanillone** against cadmium-induced cardiotoxicity [6].
- **Animal Model:** Male Wistar rats.
- **Dosing:**
 - **Cadmium Chloride (CdCl₂):** Single dose of 2 mg/kg, intraperitoneally, on day 5 to induce toxicity [6].
 - **Acetovanillone (ACET):** 25 mg/kg, orally, for 10 days [6].
 - **Positive Control (Carvedilol - CV):** 10 mg/kg, orally, for 10 days [6].
- **Endpoint Measurements:**
 - **Serum Biomarkers:** CK-MB, LDH, AST, ALP, Troponin-I [6].
 - **Oxidative Stress Markers:** Cardiac tissue levels of GSH, SOD, MDA, NADPH oxidase [6].
 - **Molecular Pathways:** Protein/mRNA expression of Nrf2, HO-1, SIRT1, KEAP-1, FOXO-3, TLR4, NF-κB, RIPK1/RIPK3/MLKL [6].
 - **Histopathology:** Heart tissue examination [6].

Key Findings from Preclinical Studies *Table: Summary of Key In Vivo Study Results*

Study Model	Apocynin Dose & Route	Key Outcomes	Proposed Mechanism
Cadmium-Induced Cardiotoxicity [6]	25 mg/kg, oral, 10 days	↓CK-MB, Troponin-I, LDH; ↓Oxidative stress; ↓Necroptosis markers	Upregulation of KEAP-1/Nrf2/HO-1 & SIRT1/FOXO-3; Downregulation of TLR4/NF-κB & RIPK1/RIPK3/MLKL
Cyclophosphamide-Induced Cardiotoxicity [7]	100 mg/kg, oral, 10 days	↓Cardiac function biomarkers; ↓Lipid peroxidation; ↑Antioxidants (GSH, SOD)	Activation of PI3K/Akt/mTOR and Nrf2 signaling; Inhibition of Keap1

Study Model	Apocynin Dose & Route	Key Outcomes	Proposed Mechanism
Diabetic Complications [3]	5-25 mg/kg (various studies)	Attenuated cardiomyopathy and nephropathy	NADPH oxidase inhibition; Reduced ROS and inflammation

Pharmacokinetics, Derivatives, and Future Outlook

Pharmacokinetics and Bioavailability A study in CD1 mice showed that apocynin, after a 5 mg/kg intravenous dose, had a very short plasma half-life of **0.05 hours** and a high clearance rate [3]. It was distributed to various tissues, including the liver, heart, and brain, though its concentration in the brain was less than 8% of that in the blood, indicating **low blood-brain barrier penetration** [3].

Derivatives and Formulation Strategies To overcome limitations like low bioavailability, several approaches are being explored [3]:

- **Chemical Derivatives:** Diapocynin (a dimeric form) and nitroapocynin.
- **Advanced Drug Delivery:** **Chitosan-based solid-lipid nanoparticles** and **PLGA nanomedicine** tailored with galactosylated chitosan have shown promise in enhancing bioavailability and enabling targeted delivery [3].

Future Prospects and Patents Recent patents highlight ongoing interest, particularly for neurological disorders. One patent covers the use of an **apocynin dimer analogue derivative** for preparing medicaments to prevent and treat **Parkinson's disease** [3]. Future research must focus on **clinical trials** to firmly establish safety, efficacy, and optimal dosing in humans [3].

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